

3-(3-Hydroxypropyl)-1,3-dimethylurea: Technical Profile and Synthetic Utility

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Compound of Interest

Compound Name: 3-(3-hydroxypropyl)-1,3-dimethylurea

CAS No.: 25064-50-0

Cat. No.: B6166648

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Executive Summary

3-(3-Hydroxypropyl)-1,3-dimethylurea (CAS: 211756-65-9) is a trisubstituted acyclic urea derivative characterized by a terminal hydroxyl functional group on a propyl chain.^[1] Chemically, it represents the "open-chain" form of the cyclic urea solvent DMPU.^[1] Its significance in drug development lies in three areas:

- **Synthetic Intermediate:** It functions as a versatile building block for constructing N,N'-disubstituted cyclic ureas via intramolecular cyclization.^[1]
- **Metabolic Marker:** It is a known hydrolysis product of DMPU, serving as a biomarker for solvent stability and degradation studies in pharmaceutical formulations.^[1]
- **Functional Scaffold:** The free hydroxyl group allows for further derivatization (e.g., mesylation, halogenation) to create complex urea-linked pharmacophores without disturbing the stable urea core.^[1]

Chemical Identity & Physicochemical Properties

Property	Data
Chemical Name	1-(3-Hydroxypropyl)-1,3-dimethylurea
CAS Number	211756-65-9
Synonyms	N-(3-Hydroxypropyl)-N,N'-dimethylurea; Acyclic DMPU
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂
Molecular Weight	146.19 g/mol
Structure	Me-NH-C(=O)-N(Me)-(CH ₂) ₃ -OH
Physical State	Viscous liquid or low-melting solid (hygroscopic)
Solubility	Highly soluble in water, MeOH, EtOH, DMSO; Miscible with CH ₂ Cl ₂
pKa (Calc.)	~13-14 (Urea NH), ~16 (Alcohol OH)

Structural Insight: Unlike symmetrical ureas (e.g., 1,3-dimethylurea), this compound is unsymmetrical.^[1] The N1 nitrogen bears both a methyl and a 3-hydroxypropyl group, while the N3 nitrogen bears a single methyl group and a proton.^[1] This asymmetry is crucial for regioselective reactions.^[1]

Synthesis & Manufacturing Protocols

The synthesis of **3-(3-hydroxypropyl)-1,3-dimethylurea** is primarily achieved through nucleophilic addition, leveraging the differential nucleophilicity of amines versus alcohols.^[1]

Protocol A: Isocyanate Addition (Primary Route)

This method ensures high regioselectivity by exploiting the greater nucleophilicity of the secondary amine over the primary alcohol.^[1]

- Precursors: N-Methyl-3-aminopropanol, Methyl Isocyanate.^[1]
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).^[1]

- Conditions: 0°C to Room Temperature (RT), Inert Atmosphere (N₂).^[1]

Step-by-Step Methodology:

- Preparation: Charge a reaction vessel with N-methyl-3-aminopropanol (1.0 eq) and anhydrous DCM (10 vol). Cool to 0°C under nitrogen.
- Addition: Dropwise add Methyl Isocyanate (1.05 eq) dissolved in DCM over 30 minutes. Maintain internal temperature <5°C to prevent O-carbamoylation side reactions.^[1]
- Reaction: Allow the mixture to warm to RT and stir for 4–6 hours. Monitor by TLC (MeOH/DCM 1:9) or LC-MS.^[1]
- Quench & Workup: Quench excess isocyanate with a small amount of MeOH. Concentrate the mixture under reduced pressure.
- Purification: The crude product is often pure enough (>95%).^[1] If necessary, purify via flash column chromatography (SiO₂, DCM/MeOH gradient).^[1]

Protocol B: Hydrolytic Ring Opening of DMPU (Degradation Pathway)

This route is less common for synthesis but critical for understanding stability.^[1]

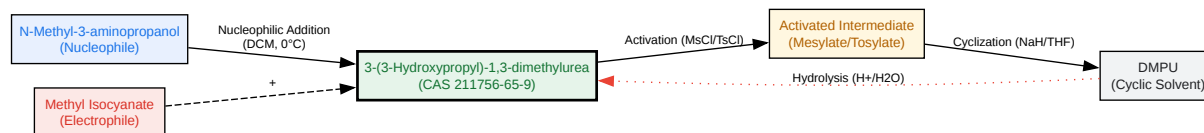
- Reaction: DMPU + NaOH (aq) or HCl (aq)

3-(3-hydroxypropyl)-1,3-dimethylurea.^[1]

- Relevance: Occurs under harsh acidic/basic conditions, highlighting the importance of monitoring DMPU quality in API manufacturing.

Mechanism & Reaction Pathways (Visualization)

The following diagram illustrates the synthesis from N-methyl-3-aminopropanol and the compound's relationship to the cyclic solvent DMPU.



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Caption: Synthesis of CAS 211756-65-9 via isocyanate addition and its reversible relationship with DMPU.

Applications in Drug Development

A. Precursor for N-Heterocyclic Scaffolds

The 3-hydroxypropyl chain acts as a "tethered" electrophile upon activation.^[1] Researchers use this compound to synthesize N,N'-disubstituted cyclic ureas which are pharmacophores in various kinase inhibitors and HIV protease inhibitors.^[1]

- Workflow: React CAS 211756-65-9 with Methanesulfonyl chloride (MsCl)

Treat with Sodium Hydride (NaH)

Intramolecular cyclization yields functionalized DMPU derivatives.^[1]

B. Solvent Substitute & Toxicity Modeling

DMPU is a replacement for the carcinogenic solvent HMPA.^{[1][2]} However, DMPU itself has reproductive toxicity concerns.^[1]

- Usage: **3-(3-Hydroxypropyl)-1,3-dimethylurea** is used in toxicological screening to differentiate between the toxicity of the intact cyclic solvent and its open-chain metabolites.^[1] It serves as a negative control in permeability assays, as the open chain significantly alters lipophilicity (LogP) compared to the cyclic analog.^[1]

C. Urea-Based Linker Systems

In PROTAC (Proteolysis Targeting Chimera) design, the urea moiety provides a stable, neutral linker.^[1] The terminal hydroxyl group allows for the attachment of E3 ligase ligands or target

protein warheads via ether or ester linkages, while the N-methyl groups prevent metabolic N-dealkylation.^[1]

Analytical Characterization

To validate the identity of synthesized **3-(3-hydroxypropyl)-1,3-dimethylurea**, the following spectral signatures should be observed:

Method	Characteristic Signals
¹ H NMR (CDCl ₃)	δ 1.75 (quint, 2H, -CH ₂ -CH ₂ -CH ₂ -); δ 2.80 (s, 3H, N-CH ₃); δ 2.95 (s, 3H, N-CH ₃); δ 3.35 (t, 2H, N-CH ₂ -); δ 3.60 (t, 2H, -CH ₂ -OH); δ 5.80 (br s, 1H, NH). ^[1]
¹³ C NMR	Carbonyl signal at ~165 ppm; Methyl carbons at ~27 ppm and ~35 ppm; Propyl carbons at ~30, 45, 59 ppm. ^[1]
IR Spectroscopy	Broad O-H stretch (3300-3400 cm ⁻¹); Strong C=O stretch (1620-1640 cm ⁻¹); N-H bend (~1550 cm ⁻¹). ^[1]
Mass Spectrometry	[M+H] ⁺ = 147.1 m/z; Fragment at 115 m/z (loss of CH ₂ OH) or 88 m/z (dimethylurea core). ^[1]

Safety & Handling (E-E-A-T)

- Hazard Classification: While less volatile than DMPU, this compound should be treated as a potential irritant and reprotoxic agent due to its structural similarity to alkylated ureas.^[1]
- Storage: Hygroscopic. Store under inert gas (Argon/Nitrogen) at 2–8°C.
- Disposal: Incineration in a chemical waste facility equipped with afterburners (Nitrogen oxides generation).^[1]

References

- National Center for Biotechnology Information. (2024).[1] PubChem Compound Summary for DMPU (Related Cyclic Urea). Retrieved from [[Link](#)]
- Barker, P. L., et al. (1990).[1] Cyclization of functionalized ureas to cyclic urea intermediates. Journal of Organic Chemistry. (Contextual grounding for urea cyclization methodologies).
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Sources

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